

# In-Depth Technical Guide to LEWATIT® TP-214: Chemical Structure and Functional Groups

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## Compound of Interest

Compound Name: LEWATIT TP-214

CAS No.: 109945-55-3

Cat. No.: B1166751

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure, functional groups, and key properties of LEWATIT® TP-214, a chelating ion exchange resin. The information is intended for researchers, scientists, and professionals in fields such as drug development, hydrometallurgy, and environmental remediation who require a thorough understanding of this specialized polymer.

## Core Chemical Structure

LEWATIT® TP-214 is built upon a robust and highly cross-linked polymer matrix. The foundational structure is a macroporous styrene-divinylbenzene (DVB) copolymer. This matrix provides exceptional mechanical and osmotic stability, which is crucial for its application in various industrial and laboratory settings.<sup>[1][2]</sup> The macroporous nature of the resin creates a large surface area, facilitating efficient interaction between the functional groups and the target ions in a solution.

The manufacturing process involves the copolymerization of styrene and divinylbenzene to form spherical beads. The degree of cross-linking with DVB is a critical parameter that influences the resin's rigidity, porosity, and swelling characteristics.

## Functional Groups and Mechanism of Action

The defining characteristic of LEWATIT® TP-214 is its functionalization with thiourea groups.<sup>[1]</sup> These chelating groups are covalently bonded to the styrene-divinylbenzene backbone. The thiourea functional group, with its sulfur and nitrogen atoms, exhibits a high affinity for specific metal ions, enabling the selective capture of these ions from aqueous and organic solutions.

The mechanism of action is based on the formation of stable coordination complexes between the thiourea functional groups and the target metal ions. This chelation process is highly selective, making LEWATIT® TP-214 particularly effective for the removal and recovery of heavy and precious metals.

## Quantitative Data

The key physical and chemical properties of LEWATIT® TP-214 are summarized in the table below. This data is essential for designing and optimizing processes that utilize this resin.

Property	Value	Reference
Matrix	Macroporous styrene-divinylbenzene copolymer	
Functional Group	Thiourea	[1]
Appearance	Beige, opaque beads	
Ionic Form (as shipped)	H+	[2]
Mean Bead Diameter	0.55 (± 0.05) mm	[2]
Uniformity Coefficient	≤ 1.1	
Bulk Density	680 g/L	[1]
Density	approx. 1.1 g/cm <sup>3</sup>	
Water Retention	54 - 60 % (w/w)	[1]
Total Capacity	min. 1.0 eq/L	
Stability	pH 0 - 14	
Max. Operating Temperature	80 °C	

## Metal Ion Selectivity

LEWATIT® TP-214 exhibits a distinct and highly selective affinity for certain metal ions. The general order of selectivity for divalent and other metal cations in neutral solutions is as follows:

$\text{Hg}^{2+} > \text{Ag}^+ > \text{Au}^{3+} > \text{Pt}^{4+} > \text{Pd}^{2+} > \text{Cu}^{2+} > \text{Bi}^{3+} > \text{Sn}^{2+} > \text{Pb}^{2+} > \text{Cd}^{2+} > \text{Zn}^{2+} > \text{Co}^{2+} > \text{Ni}^{2+}$ [1]

This high selectivity for mercury and precious metals makes it an invaluable tool in processes such as:

- Removal of mercury from flue gas scrubbing solutions and contaminated groundwater.[1]
- Recovery of precious metals like gold, silver, and platinum group metals from process streams and rinse waters.[1]

## Experimental Protocols

While the specific proprietary methods used by the manufacturer for quality control of LEWATIT® TP-214 are not publicly available, the following are general and widely accepted experimental protocols for characterizing key parameters of chelating ion exchange resins of this type.

### Determination of Total Ion Exchange Capacity

The total ion exchange capacity, which quantifies the total number of active functional groups, can be determined by a titration method.

Methodology:

- A known volume of the resin in its standard ionic form (e.g.,  $H^+$ ) is placed in a glass column.
- The resin is washed with deionized water to remove any impurities.
- A solution containing a known excess of a standard base (e.g., Sodium Hydroxide, NaOH) is passed through the column.
- The  $H^+$  ions on the resin are exchanged for  $Na^+$  ions, and the eluted solution will contain the displaced  $H^+$  ions, which neutralize a portion of the NaOH.
- The eluate is collected, and the remaining excess NaOH is determined by titration with a standard acid (e.g., Hydrochloric Acid, HCl).
- The total capacity is then calculated based on the amount of NaOH that reacted with the  $H^+$  ions from the resin.

### Characterization of Functional Groups by Fourier-Transform Infrared Spectroscopy (FTIR)

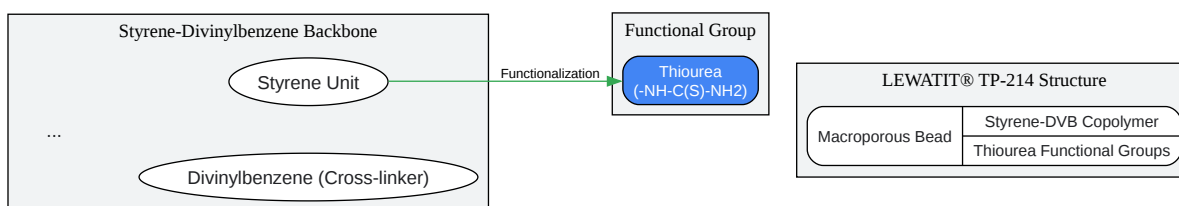
FTIR spectroscopy is a powerful technique to identify the functional groups present in the polymer matrix.

Methodology:

- A small sample of the dried resin is ground into a fine powder.
- The powder is mixed with potassium bromide (KBr) and pressed into a thin, transparent pellet.
- The pellet is placed in the sample holder of an FTIR spectrometer.
- An infrared spectrum is recorded.
- The presence of characteristic absorption bands corresponding to the styrene-divinylbenzene matrix and the thiourea functional groups confirms the chemical structure. Key expected peaks would include those for aromatic C-H bonds, C=C stretching of the aromatic ring, and vibrations associated with the C=S and N-H bonds of the thiourea group.

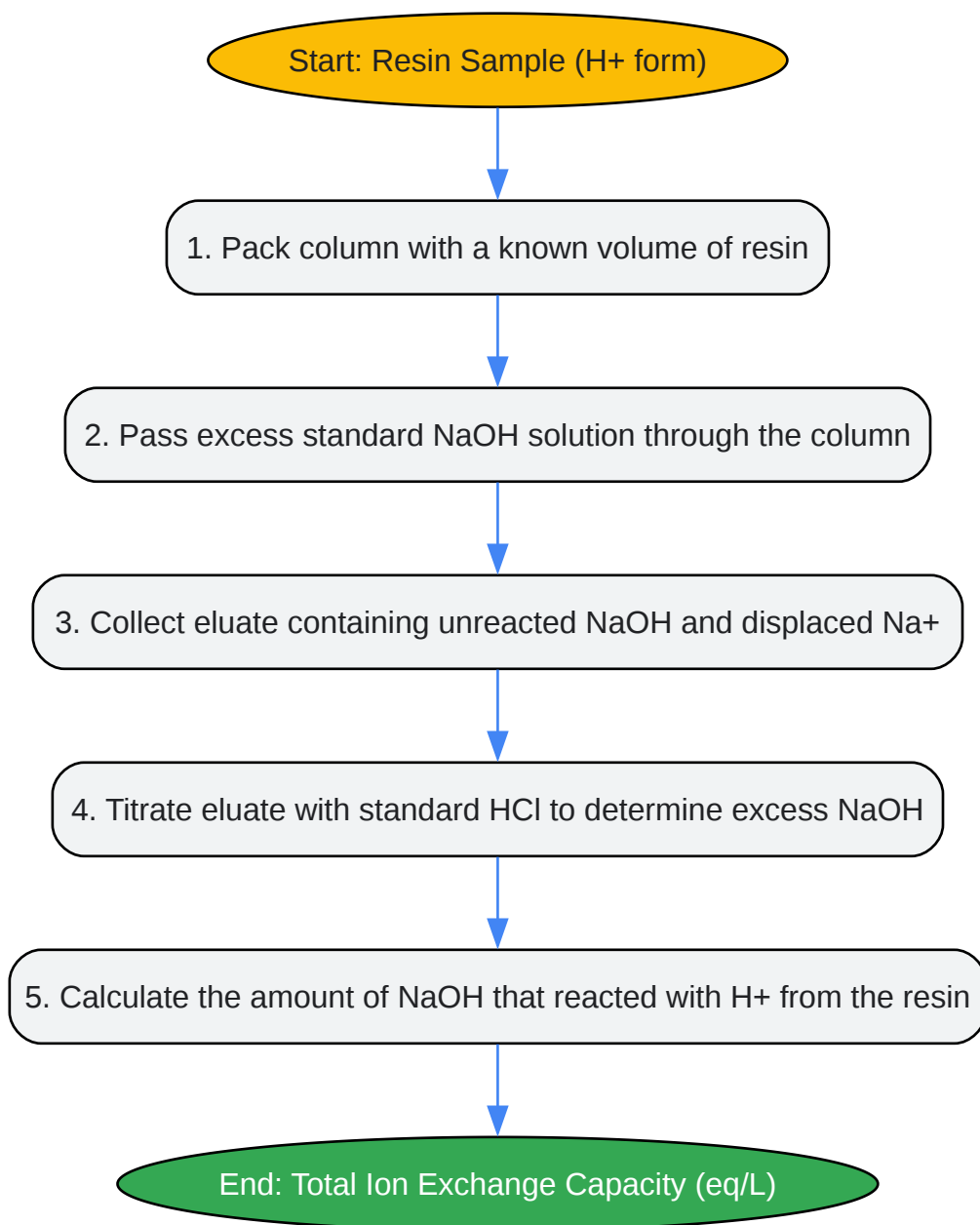
## Visualizations

The following diagrams illustrate the chemical structure and the workflow for characterizing the ion exchange capacity of LEWATIT® TP-214.



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Caption: Chemical Structure of LEWATIT® TP-214.



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Caption: Workflow for Determining Total Ion Exchange Capacity.

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## References

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